

2-(Tert-butyl)-4-nitrophenol chemical and physical properties

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Compound of Interest

Compound Name: **2-(Tert-butyl)-4-nitrophenol**

Cat. No.: **B1268101**

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An In-depth Technical Guide to 2-(Tert-butyl)-4-nitrophenol

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **2-(Tert-butyl)-4-nitrophenol**. The information is intended for use in research and development settings.

Core Chemical Properties

2-(Tert-butyl)-4-nitrophenol is a substituted nitrophenol compound. Its structure, featuring a bulky tert-butyl group at the ortho position and an electron-withdrawing nitro group at the para position relative to the hydroxyl group, gives it unique steric and electronic characteristics.[\[1\]](#) These features make it a valuable intermediate in organic synthesis.[\[1\]](#)

Property	Value	Reference
IUPAC Name	2-tert-butyl-4-nitrophenol	[2]
CAS Number	6683-81-4	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[2]
Molecular Weight	195.21 g/mol	[1] [2]
Canonical SMILES	CC(C)(C)C1=C(C=CC(=C1)---INVALID-LINK--[O-])O	[2]
InChI Key	WPLSSAJHDAQNCO-UHFFFAOYSA-N	[1] [2]

Physical and Spectroscopic Properties

The physical properties of this compound are summarized below. Spectroscopic data is crucial for its structural elucidation.

Table of Physical Properties:

Property	Value	Notes
Appearance	Yellow crystalline solid	[4] (Note: This is for the isomer 4-tert-butyl-2-nitrophenol, but appearance is likely similar)
Boiling Point	Data not available	
Melting Point	Data not available	

| Solubility | Soluble in organic solvents, insoluble in water |[\[4\]](#) (For isomer 4-tert-butyl-2-nitrophenol) |

Spectroscopic Data:

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals. The nine equivalent protons of the tert-butyl group would appear as a sharp singlet, typically around 1.3-1.4 ppm.[1] The aromatic protons would be observed further downfield.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum provides confirmation of the molecular structure. Signals for the tert-butyl group's quaternary and methyl carbons would appear around 35 ppm and 30 ppm, respectively.[1] The aromatic carbons resonate in the 115-160 ppm range, with the carbons attached to the hydroxyl and nitro groups showing characteristic shifts due to their electronic environments.[1]

Synthesis and Reactivity

Experimental Protocol: Synthesis via Nitration

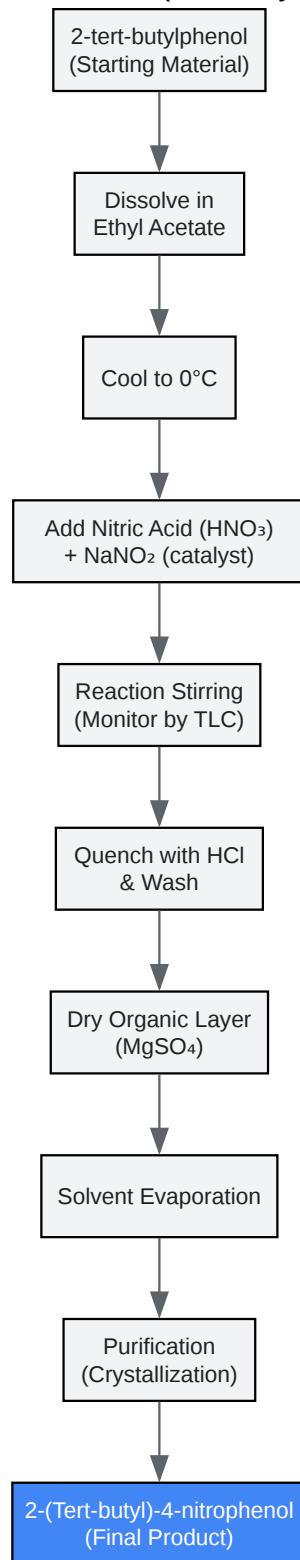
The primary method for synthesizing substituted nitrophenols is through the nitration of the corresponding phenol.[1] For **2-(Tert-butyl)-4-nitrophenol**, the starting material is 2-tert-butylphenol.

Methodology:

- Dissolution: Dissolve the starting material, 2-tert-butylphenol, in a suitable solvent such as ethyl acetate.
- Cooling: Cool the reaction mixture in an ice bath to 0°C to control the exothermic reaction.
- Nitration: Add a nitrating agent, such as a mixture of nitric acid and sulfuric acid or nitric acid in water, dropwise to the cooled solution while stirring.[5] The addition of a catalytic amount of sodium nitrite (NaNO₂) can facilitate the reaction.[5]
- Reaction Monitoring: Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by washing with an acidic solution (e.g., 1N HCl) and then with water or brine.[5]
- Extraction & Drying: Extract the product into an organic layer. Dry the organic layer over an anhydrous salt like magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄).[5]

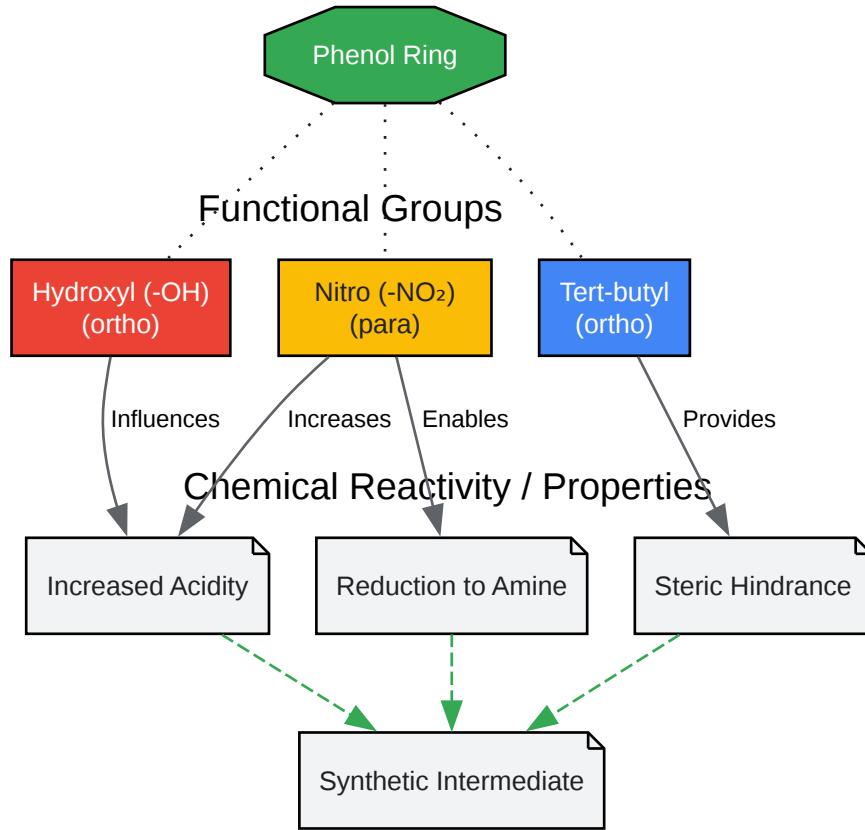
- Purification: Remove the solvent under reduced pressure. The crude product can be further purified by crystallization or column chromatography to yield pure **2-(Tert-butyl)-4-nitrophenol**.^[5]

Synthesis Workflow of 2-(Tert-butyl)-4-nitrophenol



Structure-Reactivity Relationships

2-(Tert-butyl)-4-nitrophenol

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